

A Comparative Analysis of Wear Resistance: Nickel-Yttrium Alloys Versus Standard Nickel Superalloys

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Compound of Interest

Compound Name: Nickel;yttrium

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For researchers, scientists, and drug development professionals seeking materials with superior durability for demanding applications, this guide offers a comparative analysis of the wear resistance of Nickel-Yttrium (Ni-Y) alloys against standard high-performance nickel superalloys. This report synthesizes experimental data to provide an objective performance comparison.

The addition of yttrium to nickel-based alloys has been a subject of interest primarily for enhancing high-temperature oxidation and creep resistance. However, recent studies have explored its effects on the tribological properties of these alloys, suggesting potential improvements in wear resistance. This guide consolidates available data to compare the wear performance of Ni-Y systems with established nickel superalloys like Inconel and Hastelloy.

Quantitative Wear Performance Data

The following table summarizes the wear resistance data from different experimental studies. It is important to note that the experimental conditions across the studies were not identical, which may influence the results. Direct comparison should be made with caution.

Alloy Composition	Test Type	Applied Load (N)	Sliding Distance (m)	Wear Rate/Volume Loss	Coefficient of Friction (CoF)	Reference
Ni-Y Alloys						
54Ni-45Ti-1Y	Pin-on-Disk	10	1800	~0.0016 cm ³ (Volume Loss)	Not Reported	[1]
53Ni-45Ti-2Y	Pin-on-Disk	10	1800	~0.0012 cm ³ (Volume Loss)	Not Reported	[1]
52Ni-45Ti-3Y	Pin-on-Disk	10	1800	~0.0015 cm ³ (Volume Loss)	Not Reported	[1]
Standard Nickel Alloys						
Inconel 625	Pin-on-Disk	10	Not Specified	0.0027 mm ³ /m (Wear Rate)	Not Reported	[2]
Hastelloy C276	Pin-on-Disk	10	882	~1.2 x 10 ⁻⁴ mm ³ /m (Wear Rate)	~0.6-0.7	[1]
Inconel 718	Ball-on-Disk	10	Not Specified	1.5 x 10 ⁻³ mm ³ /Nm (Wear Rate)	0.2402	[3]

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below to ensure a clear understanding of the data presented.

Wear Testing of Ni-Ti-Y Alloys[1]

- Apparatus: Pin-on-disk tribometer.
- Specimen Preparation: Cylindrical pins with average diameters of 15.2 mm and heights of 6 mm were prepared using a powder metallurgy technique. The base composition was 55% Nickel and 45% Titanium, with yttrium added at 1, 2, and 3 wt% at the expense of nickel. The powders were compacted under pressures ranging from 400 to 650 MPa and then sintered in a two-step process under vacuum.
- Test Conditions:
 - Counterface Disk: Not specified.
 - Applied Loads: 2, 5, 10, and 15 N.
 - Sliding Time: 5, 10, 15, and 20 minutes.
 - Sliding Speed: Not explicitly stated, but can be inferred from sliding distance and time.
- Measurement: Wear volume loss was determined from the experimental data.

Wear Testing of Inconel 625[2]

- Apparatus: Pin-on-disk wear testing machine.
- Specimen Preparation: Inconel 625 specimens were used as pins.
- Test Conditions:
 - Counterface Disk: Not specified.
 - Applied Loads: Varied, with data reported at 10 N.

- Rotational Speed: 400 rpm.
- Measurement: The wear rate was calculated from the volume loss over the sliding distance.

Wear Testing of Hastelloy C276[1]

- Apparatus: Pin-on-disk tribometer (DUCOM; TR-20LE).
- Specimen Preparation: Cylindrical pins of Hastelloy C276 with a 6 mm diameter and 32 mm length were used. The surfaces were polished with fine grit emery paper and cleaned with acetone.
- Test Conditions:
 - Counterface Disk: EN 31 stainless steel (hardness 60 HRC).
 - Applied Loads: 10, 20, 30, and 40 N.
 - Sliding Velocity: 1.47 m/s.
 - Environment: Dry sliding at room temperature (298 K).
- Measurement: The wear rate and coefficient of friction were recorded.

Wear Testing of Inconel 718[3]

- Apparatus: Ball-on-disk tribometer.
- Specimen Preparation: Inconel 718 rods were cut into discs of 30 mm diameter and 9 mm thickness.
- Test Conditions:
 - Counterface Ball: Silicon carbide.
 - Applied Loads: 10, 20, 30, and 40 N.
 - Environment: Dry, unlubricated conditions.

- **Measurement:** The wear rate and coefficient of friction were measured after each load test.

Visualizing the Experimental Workflow

The following diagram illustrates a generalized workflow for the pin-on-disk wear testing methodology employed in the cited studies.

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References

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